

Application Notes and Protocols for the Synthesis of 3-Substituted Pyrrolidines

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Compound of Interest

Compound Name: 3-(2-Ethoxyethyl)pyrrolidine

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Introduction: The Significance of the 3-Substituted Pyrrolidine Scaffold

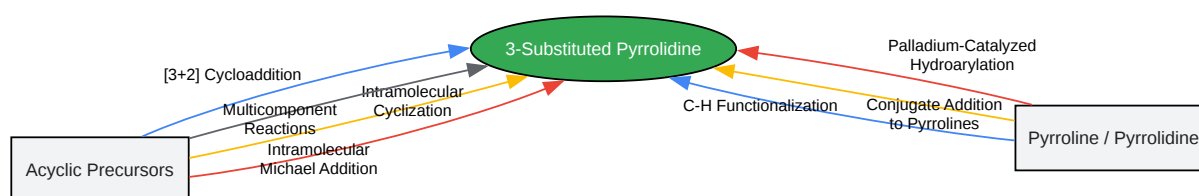
The pyrrolidine ring is a privileged heterocyclic motif, forming the core structure of numerous natural products, pharmaceuticals, and agrochemicals.[1][2] Specifically, the introduction of a substituent at the 3-position of the pyrrolidine ring gives rise to a class of compounds with significant biological activity and utility as chiral building blocks in organic synthesis.[3][4] These structures are integral to a wide array of approved drugs, including antivirals, neurotherapeutics, and anticancer agents, underscoring the critical importance of robust and stereoselective synthetic methodologies for their preparation.[5][6]

This comprehensive guide provides researchers, scientists, and drug development professionals with an in-depth overview of modern and classical synthetic strategies for accessing 3-substituted pyrrolidines. We will delve into the mechanistic underpinnings of each method, offer field-proven insights into experimental design, and provide detailed, step-by-step protocols for key transformations.

Strategic Approaches to the Pyrrolidine Core: A Mechanistic Overview

The construction of the 3-substituted pyrrolidine skeleton can be broadly categorized into two main approaches: the cyclization of acyclic precursors and the functionalization of a pre-existing pyrrolidine or pyrroline ring.[7] The choice of strategy is often dictated by the desired substitution pattern, stereochemical outcome, and the availability of starting materials.

Diagram: Major Synthetic Pathways to 3-Substituted Pyrrolidines



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Caption: Key strategies for the synthesis of 3-substituted pyrrolidines.

[3+2] Cycloaddition Reactions: A Powerful Tool for Stereocontrol

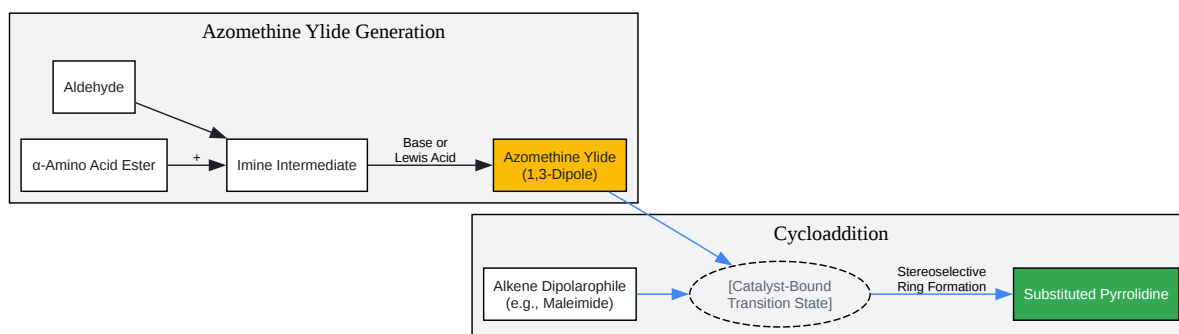
The [3+2] cycloaddition reaction, particularly involving azomethine ylides, stands as one of the most direct and versatile methods for constructing the pyrrolidine ring.[8][9] This approach is highly valued for its ability to generate multiple stereocenters in a single, atom-economical step.[10]

Mechanism and Causality

Azomethine ylides are 1,3-dipoles that react with a dipolarophile (typically an electron-deficient alkene) to form a five-membered heterocyclic ring.[11] The generation of the azomethine ylide is a critical step and can be achieved through various methods, most commonly from the condensation of an α -amino acid ester with an aldehyde or ketone.[8] The stereochemical

outcome of the reaction can be controlled through the use of chiral catalysts, including metal complexes and organocatalysts.[12]

Diagram: Catalytic Asymmetric [3+2] Cycloaddition



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Caption: Generalized workflow for catalytic asymmetric [3+2] cycloadditions.

Protocol: Silver-Catalyzed Asymmetric 1,3-Dipolar Cycloaddition

This protocol describes a silver-catalyzed enantioselective [3+2] cycloaddition between an imino ester and a maleimide to yield a highly functionalized 3-substituted pyrrolidine derivative. The use of a chiral ligand in conjunction with a silver salt is crucial for achieving high diastereo- and enantioselectivity.[10][13]

Materials:

- Silver Acetate (AgOAc)
- Chiral Ligand (e.g., a chiral phosphine or ferrocenyl-based ligand)

- Imino ester (derived from glycine methyl ester and benzaldehyde)
- N-Substituted Maleimide
- Anhydrous Toluene
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To a flame-dried Schlenk flask under an inert atmosphere, add silver acetate (0.02 mmol, 10 mol%) and the chiral ligand (0.022 mmol, 11 mol%).
- Add anhydrous toluene (2.0 mL) and stir the mixture at room temperature for 30 minutes.
- Add the N-substituted maleimide (0.2 mmol, 1.0 equiv).
- Add the imino ester (0.24 mmol, 1.2 equiv) to the reaction mixture.
- Stir the reaction at the desired temperature (e.g., 0 °C to room temperature) and monitor its progress by TLC or LC-MS.
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Purify the residue by column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to afford the desired 3-substituted pyrrolidine.

Self-Validation: The stereochemical outcome (diastereomeric ratio and enantiomeric excess) should be determined by chiral HPLC analysis and compared to literature values for the specific catalyst system. The structural confirmation is achieved through NMR spectroscopy and mass spectrometry.

Organocatalytic Michael Addition: A Metal-Free Approach

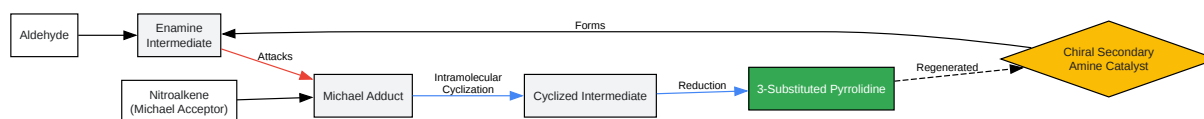
Organocatalysis has emerged as a powerful, environmentally benign alternative to metal-catalyzed transformations.^[14] In the context of 3-substituted pyrrolidine synthesis, the

asymmetric Michael addition of nucleophiles to α,β -unsaturated systems, followed by cyclization, is a particularly effective strategy.[15][16]

Mechanism and Causality

Chiral secondary amines, such as proline and its derivatives, are commonly employed as organocatalysts.[1][3] These catalysts react with a carbonyl compound (e.g., an aldehyde or ketone) to form a nucleophilic enamine intermediate.[15] This enamine then undergoes a stereoselective Michael addition to a nitroalkene or other Michael acceptor. Subsequent intramolecular cyclization, often involving a reductive amination step, furnishes the desired 3-substituted pyrrolidine. The stereochemistry is controlled by the chiral environment created by the organocatalyst in the transition state.

Diagram: Organocatalytic Michael Addition-Cyclization Cascade



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Caption: Enamine-based organocatalytic cascade for pyrrolidine synthesis.

Protocol: Proline-Catalyzed Synthesis of a 3-Nitro-Substituted Pyrrolidine Derivative

This protocol outlines the synthesis of a 3-substituted pyrrolidine via an organocatalytic cascade Michael addition of an aldehyde to a nitroalkene, followed by reductive cyclization.[17][18]

Materials:

- (S)-Proline

- Aldehyde (e.g., propanal)
- Nitroalkene (e.g., β -nitrostyrene)
- Solvent (e.g., DMSO or DMF)
- Reducing agent (e.g., Hantzsch ester or NaBH_4 after workup)
- Acid for workup (e.g., aq. HCl)

Procedure:

- To a reaction vial, add the nitroalkene (1.0 mmol, 1.0 equiv), the aldehyde (3.0 mmol, 3.0 equiv), and (S)-proline (0.2 mmol, 20 mol%).
- Add the solvent (2.0 mL) and stir the mixture at room temperature. Monitor the formation of the Michael adduct by TLC.
- Once the Michael addition is complete (typically 24-48 hours), the reaction mixture can be worked up to isolate the adduct or proceeded directly to the reductive cyclization.
- For reductive cyclization, add a reducing agent such as Hantzsch ester (1.2 mmol, 1.2 equiv) and continue stirring.
- Alternatively, after an aqueous workup to remove the catalyst, the crude Michael adduct can be dissolved in a solvent like methanol, and a reducing agent (e.g., NaBH_4) can be added portion-wise at 0 °C in the presence of an acid catalyst (e.g., acetic acid) to facilitate imine formation and reduction.
- After the reduction is complete, quench the reaction carefully with water.
- Extract the product with an organic solvent (e.g., ethyl acetate), dry the organic layer over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to yield the 3-substituted pyrrolidine.

Palladium-Catalyzed Hydroarylation of Pyrrolines

For the specific synthesis of 3-aryl pyrrolidines, a powerful and direct method is the palladium-catalyzed hydroarylation of N-alkyl pyrrolines.^{[4][6]} This approach avoids the multi-step sequences often required in ring-construction strategies.^[19]

Mechanism and Causality

This reaction is a variation of the Mizoroki-Heck reaction.^[19] However, instead of the typical β -hydride elimination that leads to an unsaturated product, the reaction with N-alkyl pyrrolines proceeds via a reductive pathway to yield the saturated 3-aryl pyrrolidine.^[4] The reaction involves the oxidative addition of an aryl halide to a Pd(0) catalyst, followed by migratory insertion of the pyrroline double bond. The resulting palladium-alkyl intermediate is then proposed to undergo a reductive elimination or a related process, facilitated by a hydride source, to afford the hydroarylated product and regenerate the Pd(0) catalyst.^[6]

Protocol: Palladium-Catalyzed Synthesis of a 3-Aryl Pyrrolidine

The following is a representative protocol for the palladium-catalyzed hydroarylation of N-propyl-2-pyrroline with an aryl bromide.^[19]

Materials:

- Palladium(II) Acetate ($\text{Pd}(\text{OAc})_2$)
- Phosphine Ligand (e.g., $\text{P}(\text{o-Tol})_3$)
- Aryl Bromide
- N-propyl-2-pyrroline
- Base (e.g., Cs_2CO_3)
- Solvent (e.g., Toluene or Dioxane)
- Hydride source (often excess pyrroline or an additive)

Procedure:

- In an oven-dried Schlenk tube, combine Pd(OAc)₂ (0.02 mmol, 2 mol%), the phosphine ligand (0.04 mmol, 4 mol%), and the base (1.5 mmol, 1.5 equiv).
- Evacuate and backfill the tube with an inert gas (Argon or Nitrogen).
- Add the aryl bromide (1.0 mmol, 1.0 equiv) and the N-propyl-2-pyrroline (2.0 mmol, 2.0 equiv).
- Add the anhydrous solvent (5 mL) via syringe.
- Seal the tube and heat the reaction mixture in an oil bath at the specified temperature (e.g., 100-120 °C) for the required time (e.g., 12-24 hours).
- Cool the reaction to room temperature, dilute with an organic solvent, and filter through a pad of Celite to remove inorganic salts and the palladium catalyst.
- Concentrate the filtrate under reduced pressure.
- Purify the residue by flash column chromatography on silica gel to obtain the 3-aryl pyrrolidine.

Data Summary and Comparison

The choice of synthetic method often involves a trade-off between stereoselectivity, substrate scope, and reaction conditions. The following table provides a comparative summary of the discussed methodologies.

Synthetic Strategy	Key Advantages	Common Limitations	Typical Yields	Stereoselectivity
[3+2] Cycloaddition	High stereocontrol, atom economy, rapid complexity generation.[10]	Requires synthesis of specific ylide precursors and dipolarophiles.	60-95%[20][21]	Good to Excellent (>99:1 dr, >99% ee possible).[12][20]
Organocatalytic Michael Addition	Metal-free, environmentally benign, uses readily available catalysts.[14]	Can require long reaction times, sometimes high catalyst loading.[17]	50-90%[18][22]	Good to Excellent (up to 97% ee).[18]
Pd-Catalyzed Hydroarylation	Direct C-H functionalization, good for aryl substituents.[6]	Limited to specific classes of substrates (N-alkyl pyrrolines), requires metal catalyst.[19]	60-90%[19]	Generally not stereoselective unless a chiral ligand is used.

Conclusion and Future Outlook

The synthesis of 3-substituted pyrrolidines is a dynamic and evolving field in organic chemistry. While classical methods like [3+2] cycloadditions and Michael additions remain cornerstones of the discipline, offering increasingly sophisticated levels of stereocontrol through advanced catalyst design, newer methodologies are continuously emerging.[12][18] Direct C-H functionalization and novel multicomponent reactions are pushing the boundaries of efficiency and atom economy, allowing for the rapid construction of molecular libraries for drug discovery.[23][24][25] The continued development of enantioselective and diastereoselective methods will be paramount in advancing the synthesis of complex, biologically active molecules containing the 3-substituted pyrrolidine core.

References

- Marques, M. M. B., & Burke, A. J. (2009). Organocatalytic Approach to Enantioselective One-Pot Synthesis of Pyrrolidine, Hexahydropyrrolizine, and Octahydroindolizine Core

Structures. *Organic Letters*, 11(9), 1967–1970. [\[Link\]](#)

- Randjelovic, J., Simic, M., Tasic, G., Husinec, S., & Savic, V. (2014). Organocatalysis in Synthesis of Pyrrolidine Derivatives via Cycloaddition Reactions of Azomethine Ylides. *Current Organic Chemistry*, 18(9), 1073-1096. [\[Link\]](#)
- Petrovic, D., & D'hooghe, M. (2021). Recent Advances in Asymmetric Synthesis of Pyrrolidine-Based Organocatalysts and Their Application: A 15-Year Update. *Molecules*, 26(16), 4945. [\[Link\]](#)
- Cha, J. Y., & Tcyrulnikov, S. (2014). C–H functionalization reactions for the syntheses of pyrrolidines. *ResearchGate*. [\[Link\]](#)
- Sáez, J. A., et al. (2023). Stereoselective Synthesis of Densely Substituted Pyrrolidines via a [3 + 2] Cycloaddition Reaction between Chiral N-tert-Butanesulfinylazadienes and Azomethine Ylides. *Organic Letters*, 25(45), 8051–8056. [\[Link\]](#)
- Baklanov, M. A., et al. (2024). Progress in the Stereoselective Synthesis Methods of Pyrrolidine-Containing Drugs and Their Precursors. *Molecules*, 29(20), 4851. [\[Link\]](#)
- Itami, K., et al. (2020). Pyrrolidine synthesis via ring contraction of pyridines. *Nature Communications*, 11(1), 1194. [\[Link\]](#)
- Reddy, R. S., et al. (2011). Asymmetric Multicomponent Reactions: Diastereoselective Synthesis of Substituted Pyrrolidines and Prolines. *Organic Letters*, 13(20), 5584–5587. [\[Link\]](#)
- Wang, Y., et al. (2023). Dipolarophile-Controlled Regioselective 1,3-Dipolar Cycloaddition: A Switchable Divergent Access to Functionalized N-Fused Pyrrolidinyl Spirooxindoles. *Molecules*, 28(4), 1756. [\[Link\]](#)
- Davies, H. M. L., & Lian, Y. (2015). Asymmetric C–H Functionalization of N-Boc-2,5-dihydro-1H-pyrrole and Its Application as a Key Step in the Synthesis of (–)-Dragocin D. *Journal of the American Chemical Society*, 137(30), 9713–9720. [\[Link\]](#)
- Maruoka, K., & Ooi, T. (2017). Synthesis of pyrrolidine-3-carboxylic acid derivatives via asymmetric Michael addition reactions of carboxylate-substituted enones. *Organic &*

Biomolecular Chemistry, 15(26), 5484-5489. [\[Link\]](#)

- Alza, E., & Nájera, C. (2011). Stereochemical diversity in pyrrolidine synthesis by catalytic asymmetric 1,3-dipolar cycloaddition of azomethine ylides. Chemical Communications, 47(27), 7721-7738. [\[Link\]](#)
- Reddy, G. V., & Kumar, P. (2015). Organocatalytic asymmetric synthesis of highly substituted pyrrolidines bearing a stereogenic quaternary centre at the 3-position. Organic & Biomolecular Chemistry, 13(35), 9238-9246. [\[Link\]](#)
- Blumberg, L. C., Costa, B., & Goldstein, R. (2011). Chemoselective 1,3-dipolar cycloadditions of azomethine ylide with conjugated dienes. Tetrahedron Letters, 52(8), 872–874. [\[Link\]](#)
- Singh, V. K., & Kumar, A. (2013). Synthesis and application of chiral cis-2,5-disubstituted pyrrolidine organocatalysts. Chemical Communications, 49(68), 7531-7533. [\[Link\]](#)
- Hosseinienezhad, S., & Ramazani, A. (2024). Recent Advances in the Synthesis of Pyrrolidines. IntechOpen. [\[Link\]](#)
- Sweeney, J. B., Doucet, J., & Thapa, B. (2018). Synthesis of 3-Substituted Pyrrolidines via Palladium-Catalysed Hydroarylation. ChemRxiv. [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Synthesis of pyrrolidines. Organic Chemistry Portal. [\[Link\]](#)
- Singh, V. K., et al. (2017). Recent Advances in Asymmetric Synthesis of Pyrrolidine-Based Organocatalysts and Their Application: A 15-Year Update. Molecules, 22(10), 1686. [\[Link\]](#)
- Ooi, T., & Maruoka, K. (2017). Synthesis of pyrrolidine-3-carboxylic acid derivatives via asymmetric Michael addition reactions of carboxylate-substituted enones. Organic & Biomolecular Chemistry, 15(26), 5484-5489. [\[Link\]](#)
- Carson, C. A., & Kerr, M. A. (2005). Diastereoselective Synthesis of Pyrrolidines via the Yb(OTf)₃ Catalyzed Three-Component Reaction of Aldehydes, Amines, and 1,1-Cyclopropanediester. The Journal of Organic Chemistry, 70(20), 8242–8244. [\[Link\]](#)

- ResearchGate. (2017). Synthesis of pyrrolidine-3-carboxylic acid derivatives: Via asymmetric Michael addition reactions of carboxylate-substituted enones. ResearchGate. [\[Link\]](#)
- Al-Harrasi, A., et al. (2009). Synthesis of Highly Substituted Pyrrolidines Through 1,3-Dipolar Cycloaddition Reaction of N-Metalated Azomethine Ylides with Triarylideneacetylacetone as Dipolarophile Using Titanocene Dichloride. Phosphorus, Sulfur, and Silicon and the Related Elements, 184(5), 1332-1341. [\[Link\]](#)
- Dixon, D. J., & Scott, M. S. (2006). The endo-aza-Michael addition in the synthesis of piperidines and pyrrolidines. Tetrahedron, 62(2-3), 293-306. [\[Link\]](#)
- de Souza, M. V. N., et al. (2014). Synthesis of 3-heteryl substituted pyrrolidine-2,5-diones via catalytic Michael reaction and evaluation of their inhibitory activity against InhA and Mycobacterium tuberculosis. Bioorganic & Medicinal Chemistry Letters, 24(2), 610-613. [\[Link\]](#)
- Davies, H. M. L., & Lian, Y. (2015). Asymmetric C–H Functionalization of N-Boc-2,5-dihydro-1H-pyrrole and Its Application as a Key Step in the Synthesis of (–)-Dragocin D. Journal of the American Chemical Society, 137(30), 9713-9720. [\[Link\]](#)
- Trost, B. M., & Silverman, S. M. (2012). Enantioselective Construction of Pyrrolidines by Palladium-Catalyzed Asymmetric [3 + 2] Cycloaddition of Trimethylenemethane with Imines. Journal of the American Chemical Society, 134(11), 4941–4954. [\[Link\]](#)
- Sweeney, J. B., Doulcet, J., & Thapa, B. (2018). Synthesis of 3-Substituted Pyrrolidines via Palladium-Catalyzed Hydroarylation. Chem, 4(12), 2893-2905. [\[Link\]](#)
- Johnston, C. P., et al. (2017). Asymmetric 'Clip-Cycle' Synthesis of Pyrrolidines and Spiropyrrolidines. Angewandte Chemie International Edition, 56(43), 13384-13388. [\[Link\]](#)
- Sweeney, J. B., Doulcet, J., & Thapa, B. (2018). Synthesis of 3-Substituted Pyrrolidines via Palladium-Catalyzed Hydroarylation. Chem, 4(12), 2893-2905. [\[Link\]](#)
- Li, J., & Wang, Q. (2024). Glycine-Based [3+2] Cycloaddition for the Synthesis of Pyrrolidine-Containing Polycyclic Compounds. Molecules, 29(23), 5543. [\[Link\]](#)

- Davis, F. A., & Ramachandar, T. (2007). Asymmetric Synthesis of Polyfunctionalized Pyrrolidines from Sulfinimine-Derived Pyrrolidine 2-Phosphonates. Synthesis of Pyrrolidine 225C. The Journal of Organic Chemistry, 72(15), 5720–5725. [[Link](#)]
- Carson, C. A., & Kerr, M. A. (2005). Diastereoselective Synthesis of Pyrrolidines via the Yb(OTf)₃ Catalyzed Three-Component Reaction of Aldehydes, Amines, and 1,1-Cyclopropanediester. The Journal of Organic Chemistry, 70(20), 8242–8244. [[Link](#)]
- Gallagher, T., & Jones, S. W. (1990). Asymmetric synthesis of functionalised pyrrolidines. The role of a stereogenic centre on nitrogen. Journal of the Chemical Society, Chemical Communications, (17), 1217-1219. [[Link](#)]
- Sweeney, J. B., Doucet, J., & Thapa, B. (2018). Synthesis of 3-Substituted Pyrrolidines via Palladium-Catalysed Hydroarylation. ChemRxiv. [[Link](#)]
- Hosseini-zhad, S., & Ramazani, A. (2024). Recent Advances in the Synthesis of Pyrrolidines. ResearchGate. [[Link](#)]
- Sweeney, J. B., Doucet, J., & Thapa, B. (2018). Synthesis of 3-Substituted Pyrrolidines via Palladium-Catalyzed Hydroarylation. Chem, 4(12), 2893-2905. [[Link](#)]
- Baklanov, M. A., et al. (2024). Progress in the Stereoselective Synthesis Methods of Pyrrolidine-Containing Drugs and Their Precursors. Molecules, 29(20), 4851. [[Link](#)]
- ResearchGate. (2018). Synthesis of 3-Aryl Pyrrolidine Derivatives. ResearchGate. [[Link](#)]
- Amgen. (2022). Synthesis of Substituted Pyridines via Formal (3+3) Cycloaddition of Enamines with Unsaturated Aldehydes and Ketones. The Journal of Organic Chemistry, 87(13), 8345–8355. [[Link](#)]

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- 1. Recent Advances in Asymmetric Synthesis of Pyrrolidine-Based Organocatalysts and Their Application: A 15-Year Update [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. Recent Advances in Asymmetric Synthesis of Pyrrolidine-Based Organocatalysts and Their Application: A 15-Year Update - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Progress in the Stereoselective Synthesis Methods of Pyrrolidine-Containing Drugs and Their Precursors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. chemrxiv.org [chemrxiv.org]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. benthamdirect.com [benthamdirect.com]
- 9. ir.library.osaka-u.ac.jp [ir.library.osaka-u.ac.jp]
- 10. Recent Advances in the Synthesis of Pyrrolidines | IntechOpen [intechopen.com]
- 11. Sci-Hub: are you are robot? [sci-hub.jp]
- 12. Stereochemical diversity in pyrrolidine synthesis by catalytic asymmetric 1,3-dipolar cycloaddition of azomethine ylides - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 13. pubs.acs.org [pubs.acs.org]
- 14. pubs.acs.org [pubs.acs.org]
- 15. pdf.benchchem.com [pdf.benchchem.com]
- 16. Synthesis of pyrrolidine-3-carboxylic acid derivatives via asymmetric Michael addition reactions of carboxylate-substituted enones - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 17. Organocatalytic asymmetric synthesis of highly substituted pyrrolidines bearing a stereogenic quaternary centre at the 3-position - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 18. Synthesis of pyrrolidine-3-carboxylic acid derivatives via asymmetric Michael addition reactions of carboxylate-substituted enones - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 19. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 20. mdpi.com [mdpi.com]
- 21. tandfonline.com [tandfonline.com]

- [22. researchgate.net \[researchgate.net\]](#)
- [23. Asymmetric Multicomponent Reactions: Diastereoselective Synthesis of Substituted Pyrrolidines and Prolines - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [24. Asymmetric C–H Functionalization of N-Boc-2,5-dihydro-1H-pyrrole and Its Application as a Key Step in the Synthesis of \(–\)-Dragocin D - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [25. pubs.acs.org \[pubs.acs.org\]](#)
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